

Comprehensive Technical Guide & Safety Data Sheet (SDS): (Dimethylsulfamoyl)(2-hydroxyethyl)methylamine

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Compound of Interest

Compound Name: (Dimethylsulfamoyl)(2-hydroxyethyl)methylamine
CAS No.: 1175697-76-3
Cat. No.: B1461054

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Executive Summary: The Strategic Value of CAS 1175697-76-3

(Dimethylsulfamoyl)(2-hydroxyethyl)methylamine is a highly versatile, aliphatic sulfonamide building block widely utilized in medicinal chemistry and advanced organic synthesis. Unlike traditional planar aromatic sulfonamides, this scaffold provides a flexible, non-planar pharmacophore. This structural flexibility is critical for synthesizing novel therapeutics and overcoming flat-molecule attrition in modern drug discovery[1].

This whitepaper transcends a standard Safety Data Sheet (SDS) by integrating rigorous physicochemical hazard profiling with mechanistic handling rationales, synthetic workflows, and self-validating analytical protocols designed for researchers and drug development professionals.

Physicochemical Profiling & Hazard Characterization

Understanding the inherent properties of this molecule is critical for predicting its behavior in both synthetic environments and biological systems.

Table 1: Physicochemical Properties & Identification

Parameter	Value / Description
IUPAC Name	2-[dimethylsulfamoyl(methyl)amino]ethanol
CAS Number	1175697-76-3[2]
Molecular Formula	C5H14N2O3S[3]
Molecular Weight	182.24 g/mol [3]
Physical State	Viscous liquid to low-melting solid
Purity Standard	Min. 95% (typically ≥98% for R&D)[3]

Hazard Characterization & Causality

Standard handling requires protective glasses, chemical-resistant clothing, and masks[2]. The specific reactivity profile is driven by its functional groups:

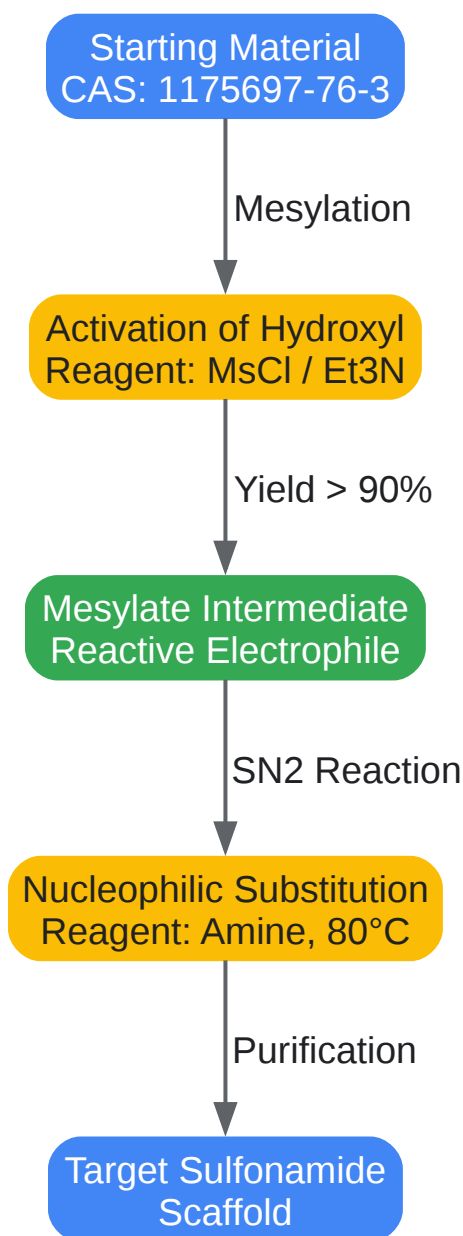
- **Skin/Eye Irritation (GHS Category 2):** The terminal hydroxyl group and the basicity of the tertiary amine nitrogen can disrupt cellular lipid bilayers, causing localized irritation upon contact.
- **Toxicity Causality:** The sulfonamide group is generally stable, but under extreme physiological or environmental conditions, it can undergo hydrolysis. However, because it lacks the p-aminobenzoic acid (PABA) mimicry of aromatic sulfa drugs, it does not typically exhibit the same anti-folate toxicity or high allergenic potential.
- **Environmental Hazard:** Experimental waste must be stored separately and processed by certified chemical waste facilities to prevent environmental contamination[2].

Synthetic Utility & Mechanistic Pathways

In drug development, the primary utility of **(Dimethylsulfamoyl)(2-hydroxyethyl)methylamine** lies in its terminal primary alcohol, which serves as a critical synthetic handle for scaffold extension.

Mechanistic Causality: The native hydroxyl group (-OH) is a poor leaving group. To extend the scaffold (e.g., linking it to a targeted protein degrader or a larger API), the alcohol must be electrophilically activated. Converting it to a mesylate (-OMs) transforms it into an excellent electrophile, priming it for an

nucleophilic attack by a primary or secondary amine.



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Workflow for the electrophilic activation and nucleophilic substitution of the scaffold.

Step-by-Step Protocol: Mesylation of the Hydroxyl Handle

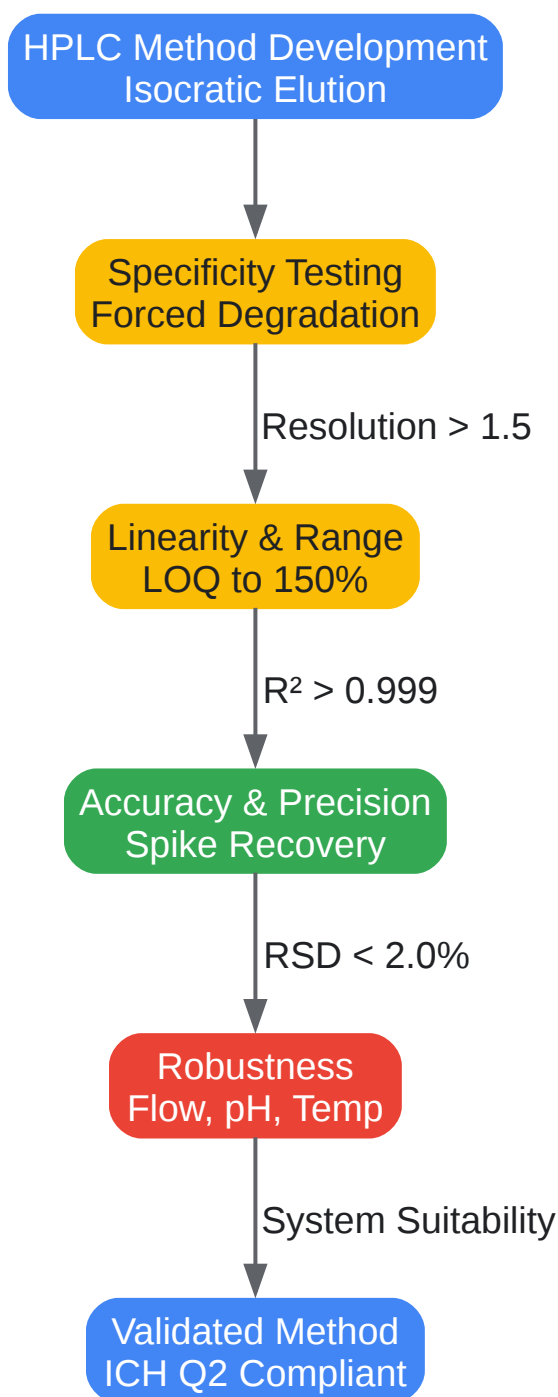
- Preparation: Dissolve 1.0 eq of CAS 1175697-76-3 in anhydrous Dichloromethane (DCM) under an inert argon atmosphere. Causality: Argon prevents atmospheric moisture from hydrolyzing the highly reactive methanesulfonyl chloride (MsCl).

- Base Addition: Add 1.5 eq of Triethylamine () and cool the mixture to 0°C using an ice bath. Causality: acts as an acid scavenger to neutralize the HCl byproduct, driving the reaction forward and preventing unwanted degradation.
- Activation: Dropwise add 1.2 eq of MsCl. Maintain at 0°C for 2 hours.
- Quenching & Workup: Quench with saturated aqueous . Extract with DCM, dry over anhydrous , and concentrate under reduced pressure to yield the reactive mesylate intermediate.

Analytical Validation Protocols (Self-Validating System)

To ensure the integrity of the compound and its derivatives, a rigorous analytical validation system must be employed, adhering to[4].

Causality in Detection Choice: Standard HPLC methods for sulfonamides rely on UV detection at 254 nm or 265 nm due to aromatic pi-conjugation[5]. However, CAS 1175697-76-3 is strictly aliphatic and lacks a strong chromophore. Standard UV methods will result in false negatives. Detection must be performed at low-UV (210 nm) targeting the S=O end-absorption, or ideally via Evaporative Light Scattering Detection (ELSD).



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ICH Q2(R1) compliant HPLC validation workflow for aliphatic sulfonamides.

Step-by-Step HPLC-ELSD Protocol

- Column Selection: Use a C18 reverse-phase column (e.g., 250 mm × 4.6 mm, 5 μm).
Causality: The hydrophobic stationary phase effectively retains the aliphatic carbon chain.
- Mobile Phase: Isocratic elution using 60% Water (with 0.1% Formic Acid) and 40% Acetonitrile. Causality: Formic acid suppresses the ionization of basic amine sites, ensuring sharp peak shapes and preventing peak tailing.
- Flow Rate & Temperature: 1.0 mL/min at 25°C.
- Detection: ELSD (Drift tube temp: 50°C, Nebulizer gas: Nitrogen at 3.5 bar).
- Validation Metrics: Ensure the method meets ICH Q2(R1) guidelines (for linearity, for precision)[4].

NMR () Self-Validation Signatures

To orthogonally validate the structure, Nuclear Magnetic Resonance (NMR) must confirm the following environments:

- 3.75 ppm (t, 2H): Protons adjacent to the hydroxyl group ().
- 3.30 ppm (t, 2H): Protons adjacent to the central amine ().
- 2.90 ppm (s, 3H): N-methyl group ().
- 2.85 ppm (s, 6H): Dimethylsulfamoyl protons ().

Advanced Handling, Storage, and Quenching Protocols

Standard SDS guidelines often lack the mechanistic reasoning necessary for advanced laboratory safety.

- **Storage Causality:** Store at 2-8°C in a tightly sealed, light-resistant container backfilled with Argon. Rationale: While the sulfonamide core is stable, the terminal hydroxyl and tertiary amine can absorb atmospheric moisture (hygroscopicity), which skews stoichiometric calculations in sensitive synthetic steps.
- **Spill Quenching & Neutralization:**
 - **Containment:** Isolate the spill area. Wear nitrile gloves (double-layered) and a half-face respirator with organic vapor cartridges.
 - **Absorption:** Cover the liquid spill with an inert, non-combustible absorbent material (e.g., diatomaceous earth or sand). Rationale: Avoid using combustible materials like sawdust, which can react with concentrated organic residues.
 - **Neutralization:** Wash the affected surface with a dilute, mildly acidic solution (e.g., 5% acetic acid) to neutralize the basic amine residues, followed by copious amounts of water.
 - **Disposal:** Sweep the absorbent into a designated hazardous waste container for incineration by a certified chemical waste facility[2].

References

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